

# Technical Guide: Chemical Composition and Role of Zincofol+ Fertilizer

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Zincofol

Cat. No.: B15438482

[Get Quote](#)

This technical guide provides an in-depth overview of the chemical composition of **Zincofol+** fertilizer, a product of Maltose Bio Innovations Private Limited. The guide is intended for researchers and agricultural scientists interested in the technical specifications and physiological role of this micronutrient fertilizer.

## Chemical Composition

**Zincofol+** is a liquid fertilizer identified as a zinc amino acid chelate, produced through a fermentation process.<sup>[1][2]</sup> Its formulation is designed to prevent and treat zinc deficiency in a wide range of agricultural and horticultural crops.<sup>[3]</sup> The primary active component is chelated zinc, which enhances nutrient uptake by the plant. The physical and chemical properties are summarized below.

Data Presentation: Summary of Quantitative Specifications

Parameter	Value
Form	Liquid[2]
Active Ingredient	Zinc amino acid chelate[2]
Zinc (as Zn) Content	6.8%[2]
pH	5.0 - 6.0[2]
Specific Gravity	1.10 - 1.15[2]
Color	Brown[2]
Solubility	Water Soluble[2]

In addition to the chelated zinc, the product is described as containing vitamins and minerals, though specific compounds and their concentrations are not detailed in the available literature.  
[1]

## Role in Plant Physiology

The primary function of **Zincofol+** is to supply zinc, an essential micronutrient for plants. Zinc acts as a cofactor for numerous enzymes and is involved in critical metabolic pathways. The zinc amino acid chelate formulation facilitates the absorption and translocation of zinc within the plant.

The key physiological roles of zinc provided by **Zincofol+** include:

- Enzyme Activation: It activates enzymes responsible for the synthesis of specific proteins.[3]  
[2]
- Chlorophyll and Carbohydrate Formation: The fertilizer aids in the formation of chlorophyll and the synthesis of carbohydrates.[3][2]
- Starch Conversion: It is involved in the conversion of starches to sugars.[3][2]
- Auxin Synthesis: Zinc is crucial for the formation of auxins, which are hormones that regulate growth and stem elongation.[3][2]

- Stress Resistance: By correcting zinc deficiency, it helps plants withstand both abiotic and biotic stress.[3][2]

## Methodologies and Pathways

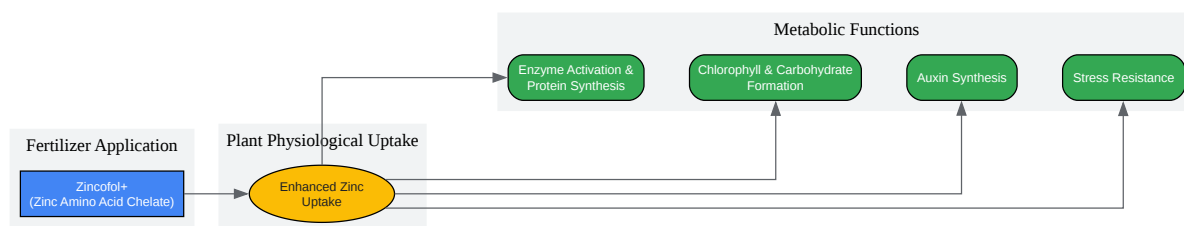
### Experimental Protocols

Detailed experimental protocols for the development and efficacy testing of **Zincofol+** are proprietary to the manufacturer. However, the evaluation of zinc fertilizers typically involves standard agricultural research methodologies. These include:

- Soil and Plant Tissue Analysis: Determining the need for zinc supplementation through soil tests (e.g., DTPA-extractable zinc) and analysis of plant tissues to identify nutrient deficiencies.[4]
- Field Trials: Conducting controlled pot or field experiments to evaluate the effect of the fertilizer on plant growth, chlorophyll content, photosynthetic rate, and final crop yield.[5][6] Application methods, such as foliar spray or soil application, are often compared for effectiveness.[6]

### Biochemical Pathway Visualization

The concept of "signaling pathways" for a fertilizer differs from that in pharmacology. For **Zincofol+**, the "pathway" is the established metabolic role of zinc in plant physiology. The diagram below illustrates the logical relationship between the application of **Zincofol+** and its key functions in plant metabolism.



[Click to download full resolution via product page](#)

Caption: Metabolic role of **Zincofol+** in plant physiology.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Shop For Zincofol + Zinc Amino Chelated Fertilizer Online | AgriBegri [agribegri.com]
- 2. indiamart.com [indiamart.com]
- 3. badikheti.com [badikheti.com]
- 4. Zinc for crop production | UMN Extension [extension.umn.edu]
- 5. mdpi.com [mdpi.com]
- 6. Effectiveness of Foliar and Soil Application of Zinc Fertilizer on Growth Characteristics of *Vigna unguiculata* [arccjournals.com]
- To cite this document: BenchChem. [Technical Guide: Chemical Composition and Role of Zincofol+ Fertilizer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15438482#what-is-the-chemical-composition-of-zincofol-fertilizer]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)